

# N-(2-Aminoethyl)-N-(4-chlorophenyl)amine

## molecular weight and formula

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### Compound of Interest

Compound Name: N-(2-Aminoethyl)-N-(4-chlorophenyl)amine

Cat. No.: B1315261

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## A Technical Guide to N-(2-Aminoethyl)-N-(4-chlorophenyl)amine

This guide provides a detailed overview of the fundamental molecular properties of **N-(2-Aminoethyl)-N-(4-chlorophenyl)amine**, a specific diamine compound. The content is structured for researchers, scientists, and professionals in drug development who require precise information on chemical compounds. The more systematic IUPAC name for this compound is N'-(4-chlorophenyl)ethane-1,2-diamine.

### Core Molecular Data

The essential physicochemical properties of N'-(4-chlorophenyl)ethane-1,2-diamine have been determined and are summarized below. These data are foundational for any research or development activities involving this molecule.

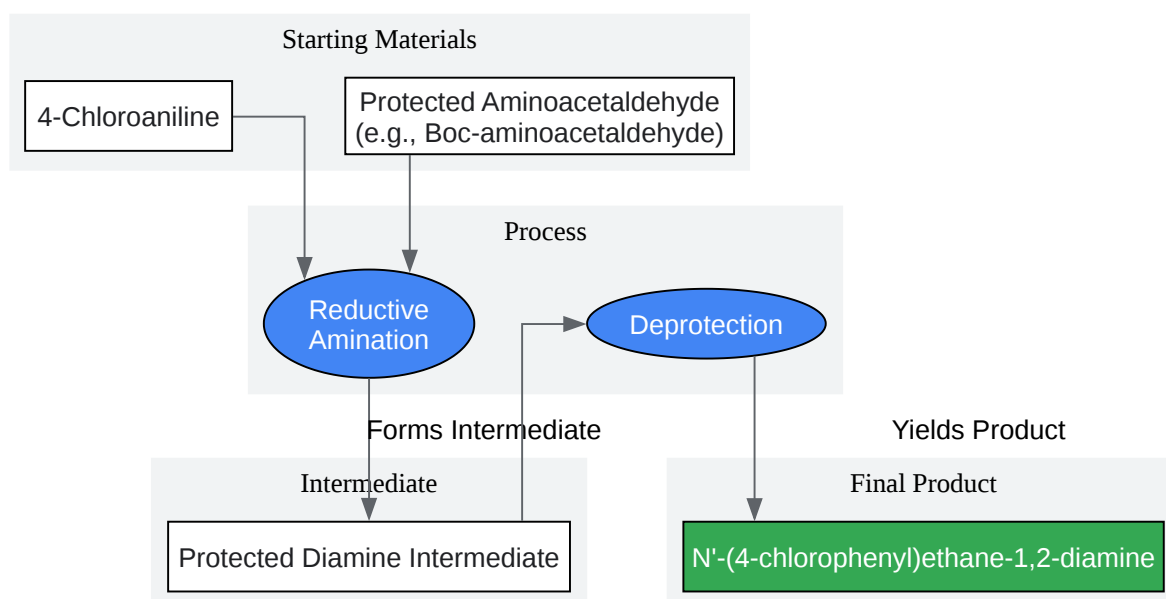
Property	Value
Molecular Formula	C <sub>8</sub> H <sub>11</sub> ClN <sub>2</sub>
Molecular Weight	170.64 g/mol
IUPAC Name	N'-(4-chlorophenyl)ethane-1,2-diamine

## Experimental Protocols

A comprehensive search of publicly available scientific literature and chemical databases did not yield specific, detailed experimental protocols for the synthesis of N'-(4-chlorophenyl)ethane-1,2-diamine. While general methods for the synthesis of similar secondary amines are well-established in organic chemistry, a step-by-step procedure for this particular molecule is not readily available. The synthesis would likely involve standard methodologies such as nucleophilic aromatic substitution or reductive amination. However, without a cited protocol, the specifics of reagents, solvents, reaction conditions, and purification methods cannot be detailed here.

## Logical Synthesis Workflow

While a specific experimental protocol is not available, a logical workflow for a potential synthesis route can be conceptualized. One common method for creating such a molecule is through the reductive amination of 4-chloroaniline with a protected aminoacetaldehyde, followed by deprotection. The following diagram illustrates this logical process.



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Caption: Logical workflow for the synthesis of N'-(4-chlorophenyl)ethane-1,2-diamine.

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